

# Technical Guide: IUPAC Name and Characterization of CAS 1340024-54-5

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## Compound of Interest

Compound Name: 6-Isobutyl-3-methyl-2,3-dihydro-1H-inden-1-one

Cat. No.: B12335263

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Topic: Chemical Identity, Synthesis, and Control of Ibuprofen Impurity V Audience: Pharmaceutical Scientists, Process Chemists, and Regulatory Affairs Professionals

## Executive Summary

CAS 1340024-54-5 corresponds to 3-methyl-6-(2-methylpropyl)-2,3-dihydro-1H-inden-1-one (also known as 6-isobutyl-3-methyl-1-indanone). In the pharmaceutical industry, it is designated as Ibuprofen Impurity V (or Impurity 60). It is a cyclic ketone formed as a byproduct during the Friedel-Crafts acylation or subsequent carbonylation steps in the synthesis of Ibuprofen (2-(4-isobutylphenyl)propanoic acid).

Understanding this molecule is essential for establishing critical quality attributes (CQAs) in Ibuprofen API manufacturing, as its presence indicates specific side-reactions involving the aliphatic side chain or cyclization precursors.

## Chemical Identity & Physicochemical Properties[1] [2][3]

The following table summarizes the core identifiers for CAS 1340024-54-5.

| Parameter         | Technical Detail                                                     |
|-------------------|----------------------------------------------------------------------|
| CAS Number        | 1340024-54-5                                                         |
| IUPAC Name        | 3-methyl-6-(2-methylpropyl)-2,3-dihydro-1H-inden-1-one               |
| Common Name       | Ibuprofen Impurity V; 6-Isobutyl-3-methyl-1-indanone                 |
| Molecular Formula | C <sub>14</sub> H <sub>18</sub> O                                    |
| Molecular Weight  | 202.29 g/mol                                                         |
| Structure Type    | Indanone (Benzocyclopentanone)                                       |
| Stereochemistry   | Racemic (Chiral center at C3 of the indanone ring)                   |
| Appearance        | Pale yellow to colorless oil or low-melting solid                    |
| Solubility        | Soluble in Methanol, Acetonitrile, Chloroform;<br>Insoluble in Water |
| SMILES            | <chem>CC(C)CC1=CC2=C(C=C1)C(C)CC2=O</chem>                           |

## Mechanism of Formation

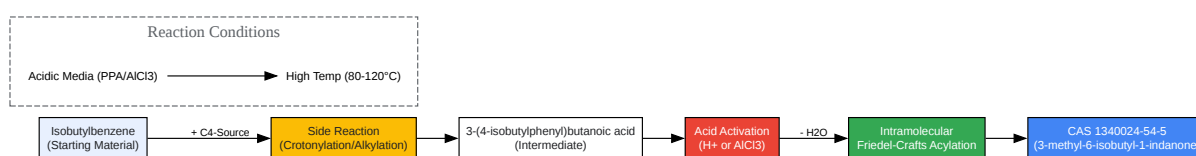
The formation of CAS 1340024-54-5 is a classic example of an intramolecular Friedel-Crafts cyclization. While Ibuprofen itself is a propanoic acid derivative, this impurity arises from a four-carbon chain precursor (butanoic acid derivative) or a rearrangement of the propanoic side chain under harsh acidic conditions.

## Mechanistic Pathway[6][7][8]

- Precursor Formation:** The reaction of isobutylbenzene with a crotonyl equivalent (or side reaction during acylation) generates 3-(4-isobutylphenyl)but-2-enoic acid or 3-(4-isobutylphenyl)butanoic acid.

- Acid Activation: In the presence of strong Lewis acids (e.g.,  $\text{AlCl}_3$ ) or Brønsted acids (e.g., Polyphosphoric Acid - PPA), the carboxylic acid is activated to an acylium ion.
- Cyclization: The acylium ion attacks the ortho-position of the aromatic ring (intramolecular Friedel-Crafts acylation).
- Result: Formation of the 5-membered ketone ring, yielding the 1-indanone structure.<sup>[1]</sup>

## Pathway Diagram (Graphviz)



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Caption: Mechanistic pathway for the formation of CAS 1340024-54-5 via intramolecular cyclization of a C4-phenylalkanoic acid precursor.

## Synthesis Protocol (Reference Standard)

To synthesize CAS 1340024-54-5 for use as a qualified Reference Standard, a targeted Nazarov Cyclization or PPA-mediated cyclization is recommended. The following protocol uses Polyphosphoric Acid (PPA) due to its reliability in forming indanones.

## Reagents & Materials

- Precursor: 3-(4-isobutylphenyl)butanoic acid (1.0 eq)
- Reagent: Polyphosphoric Acid (PPA) (10-20 wt eq)
- Solvent: Dichloromethane (DCM) for extraction
- Wash: Saturated  $\text{NaHCO}_3$ , Brine

## Step-by-Step Methodology

- **Preparation:** In a round-bottom flask equipped with a mechanical stirrer, charge Polyphosphoric Acid (PPA). Heat the PPA to 60–70°C to lower its viscosity.
- **Addition:** Slowly add 3-(4-isobutylphenyl)butanoic acid to the stirring PPA. Ensure the addition is gradual to prevent local overheating.
- **Cyclization:** Increase the temperature to 90–100°C. Stir the mixture for 2–4 hours. Monitor the reaction progress by TLC (Hexane:Ethyl Acetate 8:2) or HPLC until the starting acid is consumed.
- **Quenching:** Cool the reaction mixture to roughly 50°C. Pour the viscous dark syrup slowly onto crushed ice (500 g) with vigorous stirring. The complex will hydrolyze, and the organic product will separate as an oil or precipitate.
- **Extraction:** Extract the aqueous mixture with Dichloromethane (3 x 100 mL).
- **Purification:**
  - Combine organic layers and wash with Saturated  $\text{NaHCO}_3$  (to remove unreacted acid).
  - Wash with Brine and dry over Anhydrous  $\text{Na}_2\text{SO}_4$ .
  - Concentrate under reduced pressure.
  - **Final Purification:** Purify the crude oil via silica gel column chromatography (Eluent: Hexane/Ethyl Acetate gradient 95:5 to 90:10) to obtain CAS 1340024-54-5 as a pale yellow oil.

## Analytical Characterization

For the detection and quantification of this impurity in Ibuprofen API, a reversed-phase HPLC method is required. The indanone structure provides a distinct UV chromophore compared to the parent drug.

## HPLC Method Parameters

| Parameter           | Condition                                                                                          |
|---------------------|----------------------------------------------------------------------------------------------------|
| Column              | C18 (L1), 150 mm x 4.6 mm, 5 $\mu$ m (e.g., Zorbax Eclipse Plus or equiv.)                         |
| Mobile Phase A      | 0.1% Phosphoric Acid in Water (pH ~2.5)                                                            |
| Mobile Phase B      | Acetonitrile                                                                                       |
| Flow Rate           | 1.0 mL/min                                                                                         |
| Gradient            | T=0: 60% A / 40% B T=15: 20% A / 80% B T=20: 20% A / 80% B                                         |
| Detection           | UV at 254 nm (Indanone carbonyl absorption) and 214 nm                                             |
| Retention Time (RT) | Ibuprofen: ~8-9 min Impurity V (CAS 1340024-54-5): ~11-13 min (More lipophilic due to cyclization) |

## Self-Validating Logic

- **UV Spectrum:** The impurity possesses a conjugated ketone (indanone), which exhibits a characteristic UV absorption band around 240-250 nm ( $n \rightarrow \pi^*$  and  $\pi \rightarrow \pi^*$  transitions). Ibuprofen (simple aromatic acid) has lower absorbance in this region. A ratio of absorbance at 254/214 nm can serve as a peak purity check.
- **Relative Retention:** Being a cyclic ketone without the free carboxylic acid (if formed from the acid precursor) or being less polar than the acid, it typically elutes after Ibuprofen in reversed-phase conditions.

## Regulatory & Safety Context

- **Classification:** Process-Related Impurity.
- **ICH Q3A(R2) Guidelines:** As a known impurity, it must be reported if present above 0.05% (reporting threshold) and identified/qualified if above 0.10% or 1.0 mg/day intake (whichever is lower).

- Genotoxicity: Indanones are generally not structural alerts for genotoxicity (unlike hydrazines or epoxides). However, standard in silico (QSAR) assessment is recommended for regulatory filing.

## References

- Ibuprofen Impurity Profiling & Standards. ChemicalBook & USP Reference Standards. Retrieved from [and](#) .
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